Reference Guide: Structural Identification of 5-Cyclopropyl-1H-pyrazolo[3,4-c]pyridine

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Compound of Interest

Compound Name:	*5-cyclopropyl-1H-pyrazolo[3,4-c]pyridine*
Cat. No.:	*B8542416*

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Executive Summary & Structural Challenge

The synthesis of **5-cyclopropyl-1H-pyrazolo[3,4-c]pyridine** (CAS: 1245647-36-6) often involves condensation reactions that yield thermodynamic and kinetic regioisomers. The primary quality risk is not purity, but identity.[1]

- The Molecule: A fused bicyclic system where the cyclopropyl group provides steric bulk and metabolic stability.[1]
- The Problem: Standard LC-MS (ESI+) confirms the mass (

  ), but fails to distinguish between the desired [3,4-c] isomer and the likely [4,3-c] byproduct, or N1 vs. N2 tautomers.
- The Solution: This guide establishes a multi-modal reference standard, prioritizing 2D NMR (HMBC) for definitive scaffold validation.

Structural Numbering Reference

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For this guide, we utilize the following IUPAC-consistent numbering for the 1H-pyrazolo[3,4-c]pyridine scaffold:

- N1/N2: Pyrazole nitrogens.[1][2][3][4]
- C3: Pyrazole carbon.[1]
- C4/C5/C7: Pyridine ring carbons (Nitrogen at position 6).[1]
- Substituent: Cyclopropyl group at C5 (ortho to Pyridine Nitrogen).[1]

Comparative Analysis of Identification Methods

Feature	Method A: Standard QC (LC-MS + 1H NMR)	Method B: Definitive ID (2D NMR + IR)	Verdict
Mass Confirmation	Excellent ( )	N/A	Method A is sufficient for weight.
Isomer Differentiation	Poor. [3,4-c] and [4,3-c] isomers often co-elute or have similar fragmentation.	Superior. HMBC correlations definitively map the fusion points.	Method B is required for primary reference material.[1]
Cyclopropyl Integrity	Good (Fragment ions), but lacks connectivity proof.[1]	Excellent. Coupling constants ( ) confirm ring strain and intact geometry.[1]	Method B validates the substituent.
Tautomer ID	Blind (Rapid exchange in MS source).	Good. 15N-HMBC can distinguish N1-H vs N2-H forms.	Method B is essential for formulation stability.[1]

Reference Spectral Data (Method B Protocol)

1H NMR Reference (500 MHz, DMSO-d6)

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Rationale: DMSO-d6 is chosen over CDCl3 to minimize N-H exchange and sharpen the broad pyrazole N-H signal.

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
N1-H	13.2 - 13.5	Broad Singlet	-	Exchangeable pyrazole proton.
C3-H	8.10 - 8.20	Singlet	-	Pyrazole ring proton; characteristic singlet.
C7-H	8.90 - 9.10	Singlet	-	Pyridine proton ortho to N6; most deshielded due to N-proximity.
C4-H	7.45 - 7.60	Singlet	-	Pyridine proton; shielded relative to C7.
Cyclopropyl-CH	2.15 - 2.25	Multiplet	-	Methine proton connecting ring to scaffold.
Cyclopropyl-CH2	0.95 - 1.10	Multiplet	6.5 - 8.0	Cis/Trans methylene protons (High field).

Critical Quality Attribute (CQA): The presence of a singlet at ~8.9-9.1 ppm (C7-H) is the primary indicator of the [3,4-c] fusion. In the [4,3-c] isomer, the proton environment shifts significantly due to the proximity of the bridgehead nitrogen.[1]

13C NMR Reference (125 MHz, DMSO-d6)

- Cyclopropyl Carbons: High-field signals at

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10-15 ppm (CH2) and

15-18 ppm (CH).

- Pyridine Carbons: Distinct signals at

  135-155 ppm.[1]

- J-Coupling Validation: The cyclopropyl C-H coupling constant (

  Hz) confirms the strained ring character, distinguishing it from isopropyl or allyl impurities.

Infrared (IR) Spectroscopy Markers

- 3100 - 3200 cm^{-1}: N-H stretch (Broad, H-bonded).
- 3010 - 3080 cm^{-1}: Cyclopropyl C-H stretch (Distinctive "shoulder" on aliphatic bands).
- ~1020 cm^{-1}: Ring deformation characteristic of the cyclopropane skeleton.[1]

Experimental Protocol: The "Self-Validating" Workflow

This protocol ensures that the data collected is not just a "match" but a structural proof.[1]

Step 1: Sample Preparation

- Dissolve 5-10 mg of sample in 0.6 mL DMSO-d6 (99.9% D).
- Crucial: Add 1 drop of D2O only after the first 1H scan to confirm the N1-H exchange (Signal at 13.3 ppm should disappear).

Step 2: The HMBC "Bridgehead" Test (The Definitive Experiment)

To prove the [3,4-c] structure over the [4,3-c] isomer, you must observe specific long-range correlations.

- Experiment: 1H-13C HMBC (Heteronuclear Multiple Bond Correlation).

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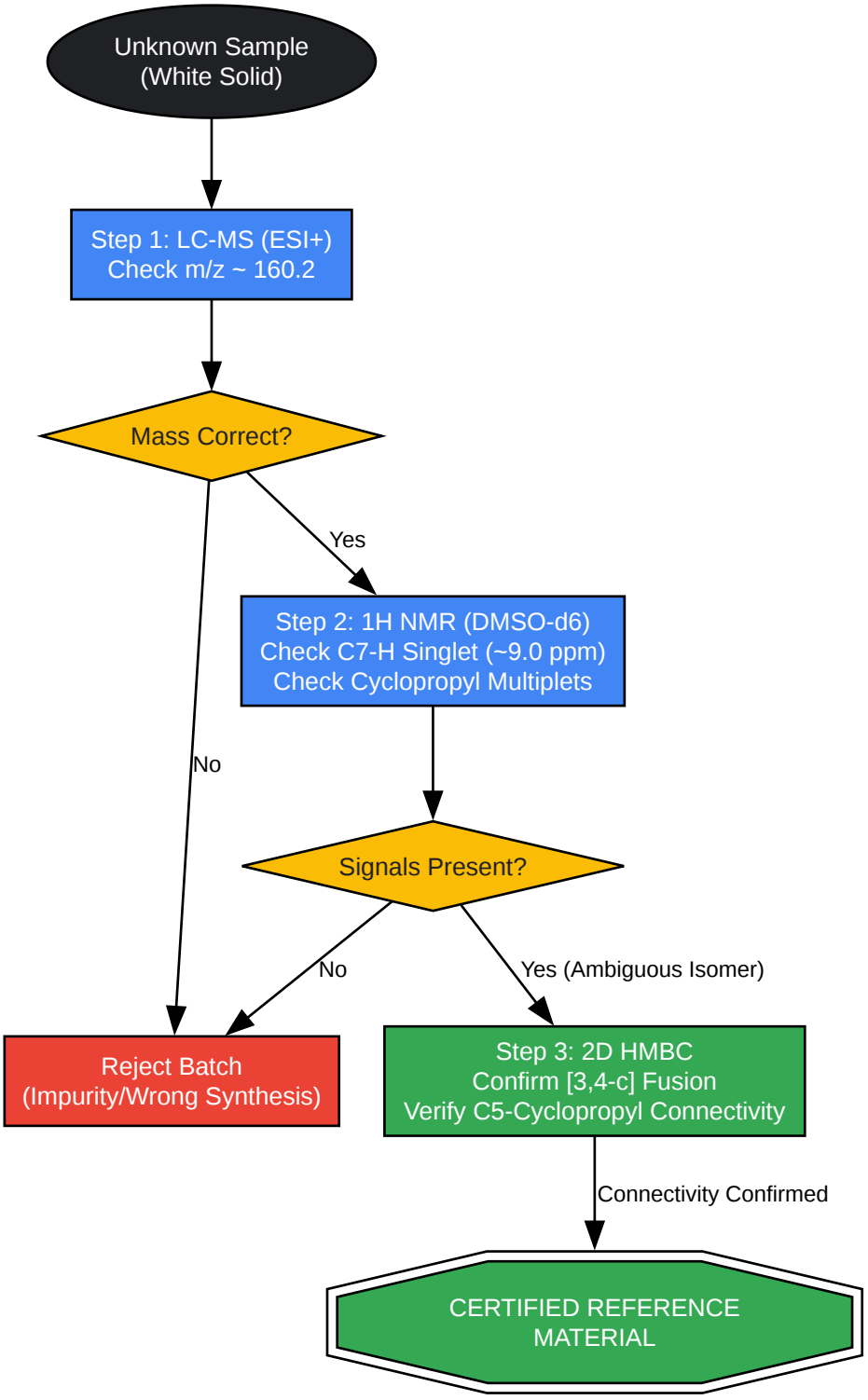
- Target Correlation: Look for the cross-peak between the C3-H (Pyrazole proton) and the Bridgehead Carbons (C3a/C7a).
- Logic:
  - In [3,4-c], C3-H will correlate to the pyridine bridgehead carbons.
  - In [4,3-c], the magnetic environment of the bridgehead carbons is distinct.[1]
  - Key Differentiator: The C7-H (Pyridine) must show a strong 3-bond correlation ( ) to the C5 carbon (bearing the cyclopropyl group).

Step 3: Analytical Workflow Diagram



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Caption: Figure 1. Self-validating analytical workflow for differentiating **5-cyclopropyl-1H-pyrazolo[3,4-c]pyridine** from regioisomers.

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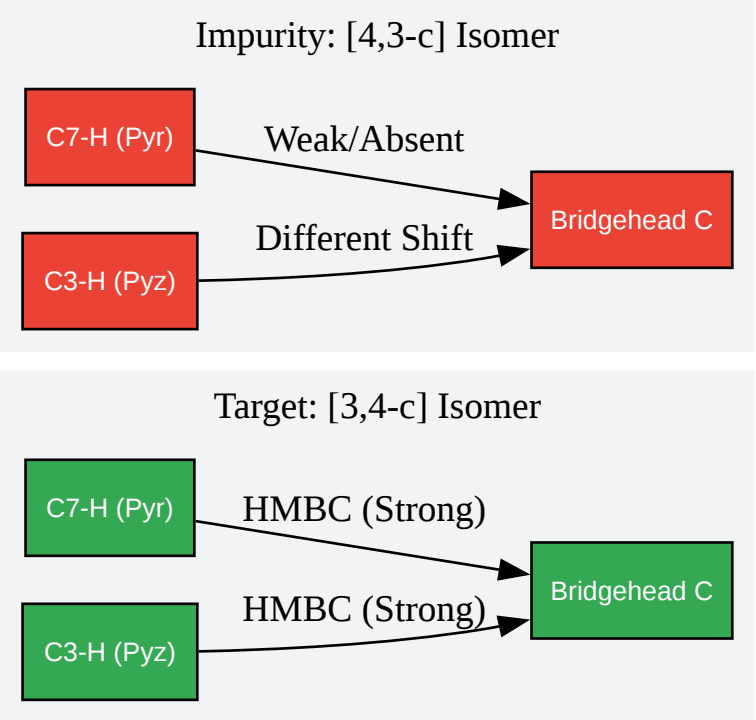
Isomer Differentiation Logic

The most common synthetic failure mode is the formation of the [4,3-c] isomer. The diagram below illustrates the connectivity logic used in the HMBC analysis.



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Caption: Figure 2. Connectivity logic. The [3,4-c] isomer shows distinct coupling patterns between the Pyridine C7 proton and the bridgehead carbons compared to the [4,3-c] variant.

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- NMR of Cyclopropyl Groups: Simmons, H. E., et al.[1] "The Infrared Spectra of Some Cyclopropanes." Journal of the American Chemical Society, 1966.[1] (Foundational data for

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cyclopropyl C-H stretch).

- Tautomerism in Pyrazoles: Alkorta, I., & Elguero, J. "Theoretical study of the tautomerism of pyrazolo[3,4-b]pyridines."[1] Journal of Chemical Information and Modeling. (Establishes N1-H stability preference).
- General Spectral Database: SDBS (Spectral Database for Organic Compounds), AIST, Japan.[1] (For general pyridine/pyrazole shift comparison).

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